

Flutianil Application Notes and Protocols for Crop Protection

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Compound of Interest

Compound Name: *Flutianil*

Cat. No.: *B1673491*

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Introduction

Flutianil is a novel fungicide belonging to the cyano-methylene thiazolidine chemical class.^[1] It exhibits high efficacy specifically against a wide range of powdery mildew species across various crops.^{[1][2]} Its unique mode of action, classified under the Fungicide Resistance Action Committee (FRAC) Group U13, makes it a critical tool in integrated pest management (IPM) and fungicide resistance management programs.^{[3][4]} **Flutianil** has demonstrated excellent residual, translaminar, and curative activities, as well as rainfastness.^{[1][5][6]} This document provides detailed application notes and experimental protocols for the effective use of **Flutianil** in a research and crop protection context.

Quantitative Data Summary

Table 1: Efficacy of Flutianil Against Powdery Mildew on Various Crops

Crop	Pathogen	Application Concentration (mg/L)	Control Efficacy (%)	Reference
Cucumber	Podosphaera xanthii	10	100	[1]
Eggplant	Powdery Mildew	10	100	[7]
Grape	Powdery Mildew	10	100	[7]
Wheat	Powdery Mildew	10	100	[7]

Table 2: Recommended Application Rates for Gatten® (5% Flutianil EC)

Crop	Maximum Single Application Rate (lb a.i./A)	Maximum Annual/Seasonal Application Rate (lb a.i./A)	Maximum Number of Applications	Minimum Retreatment Interval (days)	Pre-Harvest Interval (PHI) (days)
Apples	0.04	0.16	4	7	14
Cherries	0.04	0.16	4	7	3
Grapes	0.04	0.16	4	7	14
Cantaloupes	0.04	0.20	5	7	0
Strawberries	0.04	0.20	5	7	0
Cucumbers	0.04	0.20 (per season)	10 (per season)	7	0
Squash	0.04	0.20 (per season)	10 (per season)	7	0

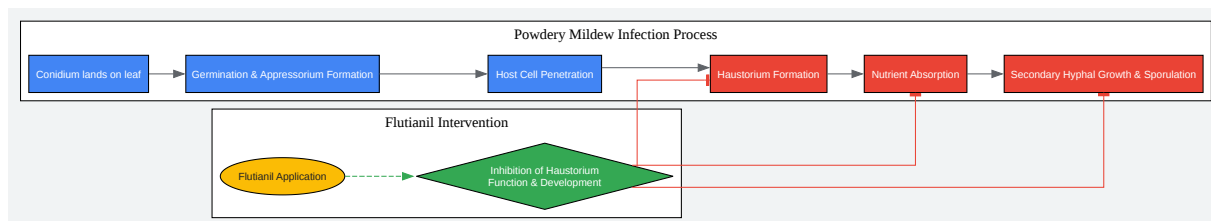
Data sourced from Minnesota Department of Agriculture and product labels.[\[3\]](#)[\[4\]](#)

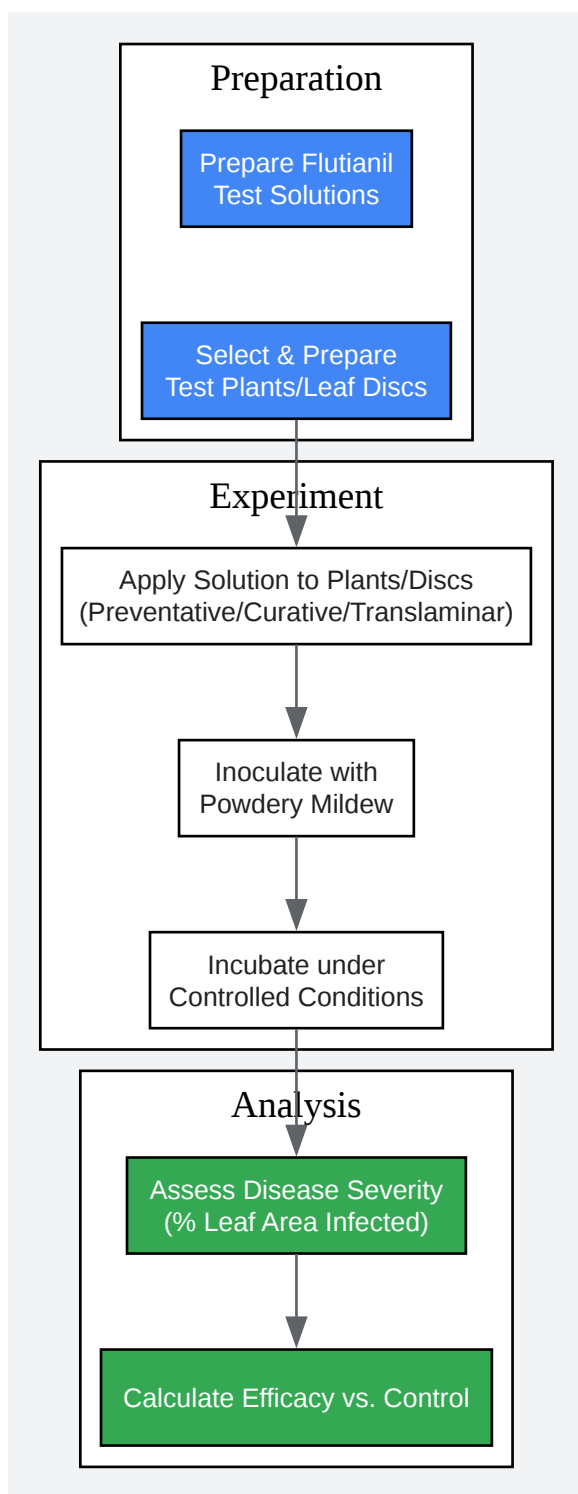
Mode of Action

Flutianil possesses a novel and specific mode of action against powdery mildew.[\[1\]](#) Unlike many other fungicides, it does not inhibit the initial stages of fungal infection such as conidium germination or appressorium formation.[\[1\]](#)[\[6\]](#) Instead, its primary action occurs after the fungus has penetrated the host plant cell.

Flutianil specifically inhibits the formation and function of the haustorium, the specialized feeding structure of obligate biotrophic fungi like powdery mildew.[\[1\]](#)[\[7\]](#)[\[8\]](#) By disrupting the

haustorium, **Flutianil** prevents the fungus from absorbing nutrients from the host plant, which is essential for its growth and reproduction.[5][8] This leads to the cessation of fungal development, including the elongation of secondary hyphae.[1] Morphological studies have shown that **Flutianil** causes the extra-haustorial matrix and the fungal cell wall to become obscured.[7][8] This unique mechanism means there is no known cross-resistance with other fungicide classes.[1][2]





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